

# 4-(Chloromethyl)thiazole hydrochloride CAS number and properties

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## Compound of Interest

Compound Name: 4-(Chloromethyl)thiazole hydrochloride

Cat. No.: B1273700

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An In-depth Technical Guide to **4-(Chloromethyl)thiazole Hydrochloride**

CAS Number: 7709-58-2

This technical guide provides a comprehensive overview of **4-(Chloromethyl)thiazole hydrochloride**, a versatile heterocyclic compound widely utilized as a key intermediate in the pharmaceutical, agrochemical, and materials science industries. This document is intended for researchers, chemists, and professionals in drug development and chemical synthesis.

## Chemical and Physical Properties

**4-(Chloromethyl)thiazole hydrochloride** is a halogenated organic compound existing as a white to light yellow or light brown crystalline solid or powder at room temperature.[1][2] It is known to be soluble in water and polar organic solvents like methanol and ethanol, but exhibits poor solubility in non-polar organic solvents.[3] The compound is generally stable under ambient conditions but can be hygroscopic, necessitating storage in a dry environment.[1]

Table 1: Physicochemical Properties of **4-(Chloromethyl)thiazole Hydrochloride**

Property	Value	Source(s)
CAS Number	7709-58-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>4</sub> H <sub>5</sub> Cl <sub>2</sub> NS or C <sub>4</sub> H <sub>4</sub> CINS·HCl	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	170.06 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	White to light yellow/light brown solid, powder, or crystal	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	166-167 °C (sublimes) or 186-192 °C (decomposes)	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Boiling Point	214.9 °C at 760 mmHg	<a href="#">[6]</a> <a href="#">[9]</a>
Flash Point	83.8 °C	<a href="#">[6]</a> <a href="#">[9]</a>
Density	1.338 g/cm <sup>3</sup>	<a href="#">[6]</a> <a href="#">[9]</a>
Storage Conditions	Inert atmosphere, Room Temperature or 0 - 8 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[9]</a>

## Safety and Handling

**4-(Chloromethyl)thiazole hydrochloride** is considered a moderately hazardous chemical.[\[1\]](#) It is classified as an irritant and can cause skin, eye, and respiratory irritation.[\[1\]](#)[\[4\]](#)[\[10\]](#) Ingestion may be harmful.[\[4\]](#)[\[8\]](#) Proper personal protective equipment (PPE), including gloves, and eye/face protection, should be used when handling this compound in a well-ventilated area.[\[1\]](#)[\[10\]](#)[\[11\]](#)

Table 2: GHS Hazard and Precautionary Statements

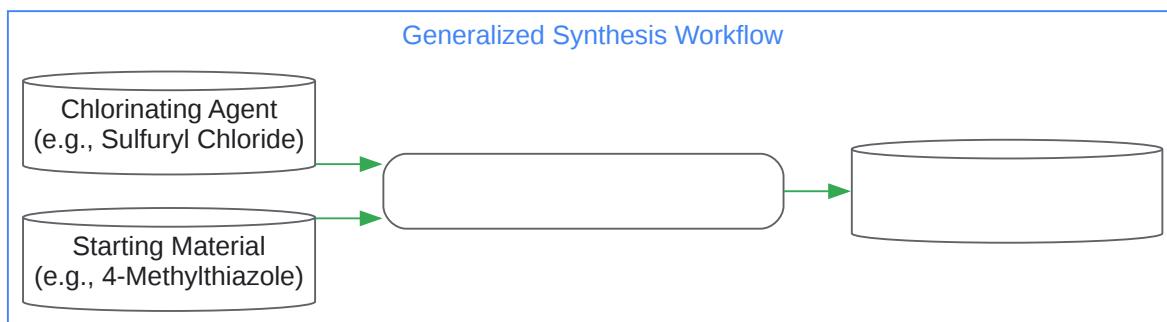
Category	Code	Statement	Source(s)
Hazard Statements	H302	Harmful if swallowed.	<a href="#">[4]</a> <a href="#">[8]</a>
H315		Causes skin irritation.	<a href="#">[10]</a>
H318		Causes serious eye damage.	<a href="#">[4]</a> <a href="#">[8]</a>
H319		Causes serious eye irritation.	<a href="#">[10]</a>
H335		May cause respiratory irritation.	<a href="#">[10]</a>
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	<a href="#">[10]</a>
P264		Wash skin thoroughly after handling.	<a href="#">[10]</a>
P280		Wear protective gloves/eye protection/face protection.	<a href="#">[4]</a> <a href="#">[10]</a>
P302+P352		IF ON SKIN: Wash with plenty of water.	<a href="#">[10]</a>
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[4]</a> <a href="#">[10]</a>
P403+P233		Store in a well-ventilated place. Keep container tightly closed.	<a href="#">[10]</a>

# Synthesis and Experimental Protocols

**4-(Chloromethyl)thiazole hydrochloride** is produced exclusively through industrial chemical processes and does not occur naturally.[\[1\]](#)

## General Synthesis Methodology

A common and established method for synthesizing this compound is through the chlorination of 4-methylthiazole.[\[1\]](#) This reaction typically utilizes a chlorinating agent such as sulfonyl chloride under controlled conditions.[\[1\]](#) Another documented process involves reacting an allyl isothiocyanate derivative with a chlorinating agent.[\[12\]](#) The reaction is generally performed in an inert solvent, such as a halogenated hydrocarbon, at a controlled temperature, which can range from -20°C to 150°C, to yield the desired product.[\[12\]](#)



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Caption: Generalized workflow for the synthesis of **4-(Chloromethyl)thiazole hydrochloride**.

## Applications in Research and Development

The reactivity of the chloromethyl group makes this compound a valuable and versatile building block in organic synthesis.[\[2\]](#)[\[3\]](#) It serves as a crucial intermediate for introducing the 4-(methyl)thiazole moiety into larger, more complex molecules.

## Pharmaceutical and Agrochemical Industries

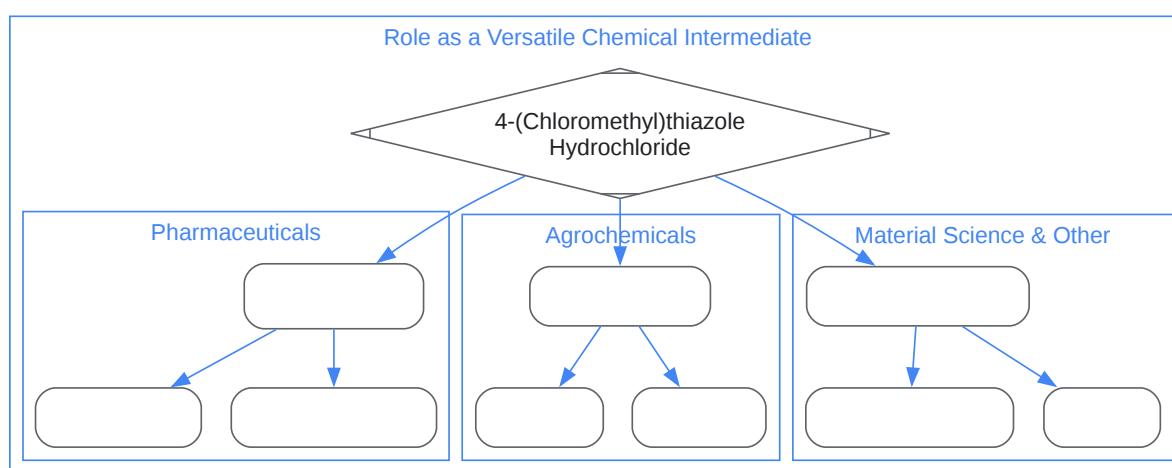
This compound is a key intermediate in the synthesis of a wide range of biologically active molecules.[1][2]

- Pharmaceuticals: It is extensively used in drug discovery and development, particularly for creating anti-infective agents (including antibacterial and antifungal drugs) and anticancer therapeutics.[2][13]
- Agrochemicals: In the agricultural sector, it is a precursor for various high-efficiency pesticides, fungicides, herbicides, and plant growth regulators.[1][3][9]

## Materials Science and Analytical Chemistry

Beyond life sciences, its applications extend to materials science and beyond.

- Materials Science: It is used in the development of novel materials, specialty polymers, and chemical sensors.[2][13] Its ability to form stable complexes with metal ions is valuable for applications in catalysis.[2]
- Analytical Chemistry: It can be employed as a reagent in certain analytical techniques.[2]



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Caption: Applications of **4-(Chloromethyl)thiazole hydrochloride** as a key intermediate.

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